

Application Notes and Protocols for MOPSO Buffer Preparation

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Compound of Interest

Compound Name: 2-Hydroxy-4-morpholinepropanesulphonic acid

Cat. No.: B1662656

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Audience: Researchers, scientists, and drug development professionals.

Introduction

3-(N-Morpholino)-2-hydroxypropanesulfonic acid (MOPSO) is a zwitterionic buffer that belongs to the family of "Good's" buffers.^{[1][2][3]} With a pKa of 6.9 at 25°C, MOPSO is an excellent choice for a variety of biological and biochemical applications that require a stable pH environment between 6.2 and 7.6.^{[4][5][6]} Its molecular structure, featuring a morpholino ring and a hydroxyl group, confers high water solubility and minimal interaction with biological molecules, making it a reliable component in cell culture media, electrophoresis, and enzyme assays.^{[4][7]} This document provides a detailed protocol for the preparation, storage, and use of MOPSO buffer solutions.

Physicochemical Properties of MOPSO

A summary of the key quantitative data for MOPSO is presented in the table below for easy reference.

Property	Value
Molecular Weight	225.26 g/mol
pKa (25°C)	6.9
Effective pH Range	6.2 – 7.6
Appearance	White crystalline powder
Water Solubility (20°C)	~112.6 g/L

Experimental Protocol: Preparation of MOPSO Buffer Solution

This protocol provides a general method for preparing a MOPSO buffer solution of a desired concentration and pH. The example calculation is for a 1 L solution of 0.5 M MOPSO buffer at pH 6.9.

Materials:

- MOPSO (3-(N-Morpholino)-2-hydroxypropanesulfonic acid), free acid (MW: 225.26 g/mol)
- Sodium Hydroxide (NaOH), 10 N solution
- Deionized water (dH₂O)
- Beaker
- Graduated cylinder
- Magnetic stirrer and stir bar
- pH meter
- Volumetric flask

Procedure:

- Calculate the required mass of MOPSO:
 - For a 1 L of 0.5 M MOPSO solution, the required mass is:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.5 \text{ mol/L} \times 1 \text{ L} \times 225.26 \text{ g/mol} = 112.63 \text{ g}$
- Dissolve the MOPSO powder:
 - Measure out 112.63 g of MOPSO powder and add it to a beaker containing approximately 800 mL of deionized water.[\[8\]](#)
 - Place the beaker on a magnetic stirrer and stir until the powder is completely dissolved.
- Adjust the pH:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Immerse the pH electrode in the MOPSO solution.
 - Slowly add 10 N NaOH dropwise while continuously monitoring the pH.[\[8\]](#)
 - Continue adding NaOH until the desired pH of 6.9 is reached.
- Bring to final volume:
 - Once the desired pH is achieved, transfer the solution to a 1 L volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the buffer is transferred.
 - Add deionized water to the volumetric flask until the meniscus reaches the 1 L mark.[\[8\]](#)
- Sterilization (Optional):
 - If a sterile solution is required, filter the buffer through a 0.22 μm filter.

- Note: Autoclaving is not recommended for MOPSO solutions as it can cause partial degradation.[\[1\]](#)

Storage and Stability

Proper storage of the MOPSO buffer solution is crucial to maintain its integrity and performance.

- Short-term storage (up to 6 months): A 0.2 M MOPSO buffer solution can be stored at 2-8°C. [\[1\]](#)
- Long-term storage: Stock solutions of MOPSO can be stored at -20°C for up to 1 year, or at -80°C for up to 2 years.[\[9\]](#)

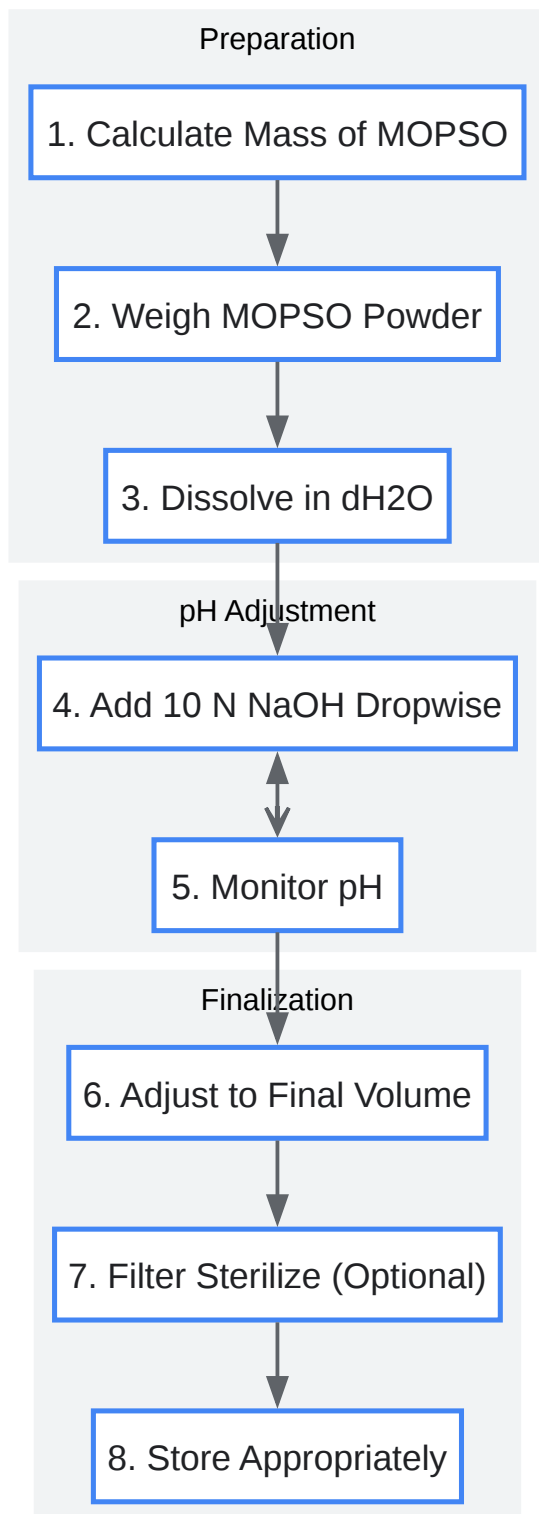
It is recommended to store the solution in a well-sealed container to prevent evaporation and contamination.

Important Considerations

- Chemical Incompatibilities: MOPSO is known to react with iron ions.[\[10\]](#) It can also form chelating complexes with copper.[\[3\]](#) Caution should be exercised when using MOPSO in the presence of these metal ions.
- Applications: MOPSO is a versatile buffer used in a wide range of applications, including:
 - Cell culture media[\[4\]](#)
 - Electrophoresis[\[4\]](#)[\[11\]](#)
 - Enzyme assays and protein purification[\[2\]](#)[\[5\]](#)
 - Spectrophotometry and fluorescence spectroscopy[\[2\]](#)[\[6\]](#)

Experimental Workflow Diagram

Workflow for MOPSO Buffer Preparation

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Caption: A flowchart illustrating the step-by-step protocol for preparing a MOPSO buffer solution.

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